

# Application Notes and Protocols: Preparation of a Saturated Sodium Carbonate Solution

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## Compound of Interest

Compound Name: Sodium carbonate

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## Introduction

A saturated solution is a chemical solution containing the maximum concentration of a solute dissolved in a solvent at a specific temperature. Beyond this point, any additional solute will not dissolve and will precipitate out. Saturated solutions are critical in various laboratory applications, including crystallization studies, as a baseline for creating solutions of specific concentrations, and in various organic and inorganic chemical reactions.

This document provides a detailed protocol for the preparation of a saturated aqueous solution of **sodium carbonate** ( $\text{Na}_2\text{CO}_3$ ). It includes data on the solubility of **sodium carbonate** at various temperatures, a step-by-step experimental procedure, and safety precautions.

## Quantitative Data: Solubility of Sodium Carbonate

The solubility of **sodium carbonate** in water is highly dependent on temperature. As the temperature increases, the amount of **sodium carbonate** that can be dissolved in a given amount of water also increases, up to a certain point. The data presented below has been compiled from various sources to provide a comprehensive overview.

| Temperature (°C) | Solubility ( g/100 mL of H <sub>2</sub> O) |
|------------------|--|
| 0                | 7.0[1][2]                                  |
| 10               | 12.5[2]                                    |
| 15               | 16.4[1]                                    |
| 20               | 21.5[2]                                    |
| 27.8             | 34.07[1]                                   |
| 30               | 39.7[2]                                    |
| 34.8             | 48.69[1]                                   |
| 41.9             | 48.1[1]                                    |
| 60               | 45.62[1]                                   |
| 100              | 43.6[1]                                    |

Note: The solubility of **sodium carbonate** reaches a maximum around 35°C[3]. The different hydrate forms of **sodium carbonate** (decahydrate, heptahydrate, and monohydrate) exhibit different solubilities.

## Experimental Protocol

This protocol outlines the steps to prepare a saturated solution of **sodium carbonate**. The principle is to dissolve an excess amount of **sodium carbonate** in water, ensuring that the solution is saturated, and then to separate the saturated solution from the undissolved solid.

### 3.1. Materials and Equipment

- Anhydrous **sodium carbonate** (Na<sub>2</sub>CO<sub>3</sub>)
- Distilled or deionized water
- Beaker (appropriate size for the desired volume)
- Graduated cylinder

- Magnetic stirrer and stir bar (or glass stirring rod)
- Hot plate (optional, for faster dissolution)
- Spatula
- Weighing balance
- Filter paper and funnel (for decanting)
- Safety goggles
- Lab coat
- Gloves

### 3.2. Procedure

- **Determine the Desired Volume and Temperature:** Decide on the volume of the saturated **sodium carbonate** solution you need and the temperature at which you want to prepare it. For this example, we will prepare approximately 100 mL of a saturated solution at 25°C.
- **Calculate the Amount of Sodium Carbonate:** Based on the solubility data, determine the amount of **sodium carbonate** needed. To ensure saturation, it is recommended to use a slight excess of the solute. At 25°C, the solubility is approximately 25 g per 100 mL of water<sup>[4]</sup>. Therefore, for 100 mL, we will use slightly more, for instance, 30 g of anhydrous **sodium carbonate**.
- **Measure the Water:** Using a graduated cylinder, accurately measure 100 mL of distilled or deionized water and pour it into a beaker.
- **Weigh the Sodium Carbonate:** Place a weighing boat or paper on the balance and tare it. Weigh out 30 g of anhydrous **sodium carbonate**.
- **Dissolve the Solute:**
  - Place the beaker with the water on a magnetic stirrer and add the stir bar.

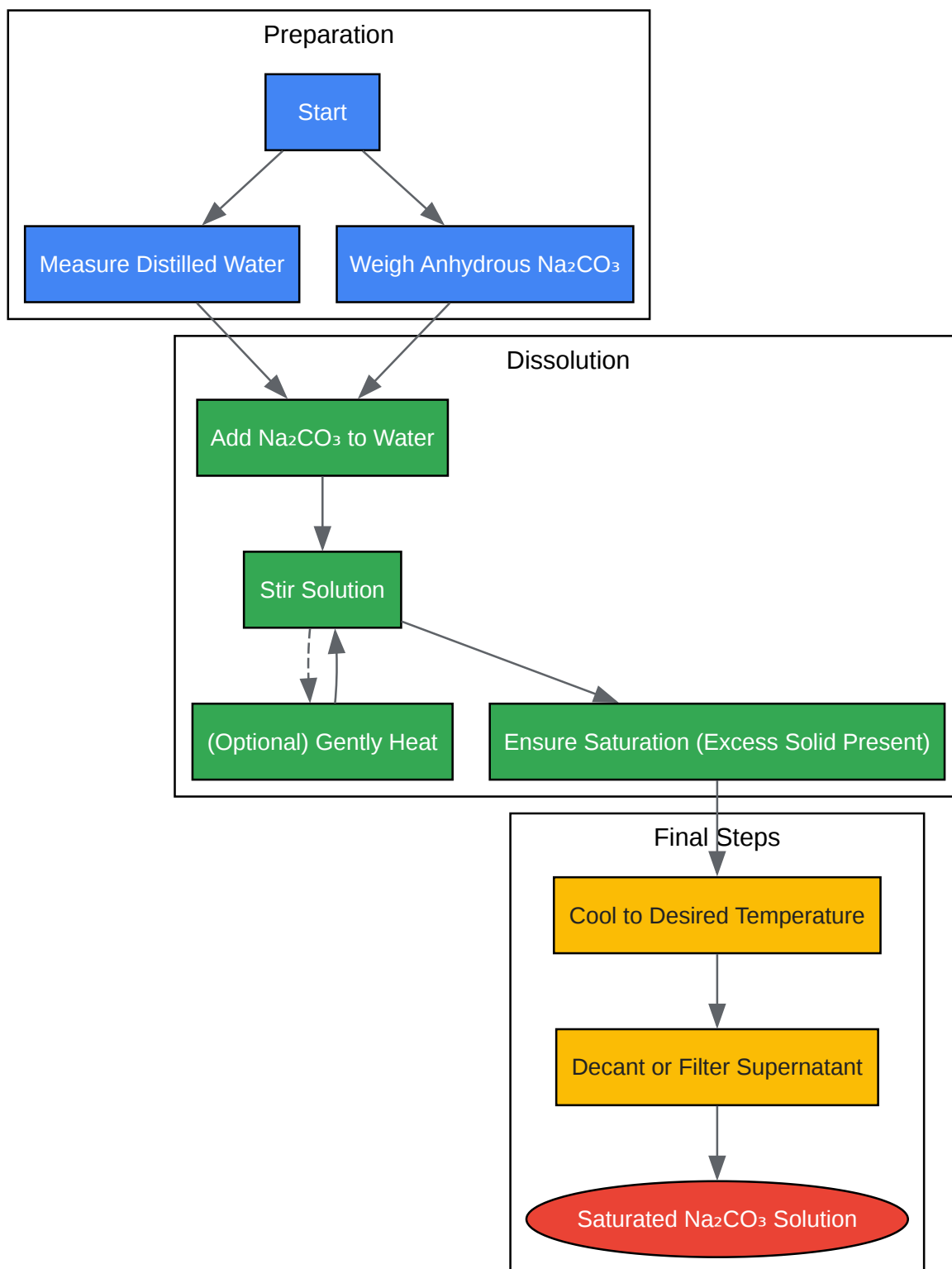
- Gradually add the weighed **sodium carbonate** to the water while stirring continuously.
- If the dissolution is slow, the beaker can be gently heated on a hot plate to increase the rate of dissolution[5]. Stir until no more solute appears to dissolve.
- Ensure Saturation: Continue stirring the solution for a significant period (e.g., 30-60 minutes) to ensure that the maximum amount of solute has dissolved and the solution has reached equilibrium. You should observe some undissolved solid at the bottom of the beaker, which indicates that the solution is saturated.
- Cool to the Desired Temperature (if heated): If you heated the solution, allow it to cool to the desired temperature (e.g., 25°C). As the solution cools, some of the dissolved solute may precipitate out.
- Separate the Saturated Solution: Carefully decant the clear supernatant (the saturated solution) into a clean, labeled storage bottle, leaving the undissolved solid behind. Alternatively, you can filter the solution to remove the excess solid.

### 3.3. Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and gloves, when handling chemicals.
- **Sodium carbonate** is a mild irritant. Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Handle glassware with care to avoid breakage.

## Visualization

The following diagram illustrates the experimental workflow for preparing a saturated **sodium carbonate** solution.



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Caption: Workflow for preparing a saturated **sodium carbonate** solution.

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